

# PIK-90: A Potent Inhibitor of PI3K Signaling

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## Compound of Interest

Compound Name:	PIK-90
CAS No.:	677338-12-4
Cat. No.:	B1684649

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## Abstract

**PIK-90** is a potent, cell-permeable inhibitor of phosphoinositide 3-kinase (PI3K), demonstrating significant activity against multiple isoforms of the p110 catalytic subunit. This technical guide provides an in-depth overview of **PIK-90**, including its chemical properties, mechanism of action, and its role in the critical PI3K/Akt signaling pathway. Detailed experimental protocols for in vitro and in vivo applications are provided to support researchers in drug development and cellular biology.

## Chemical and Physical Properties

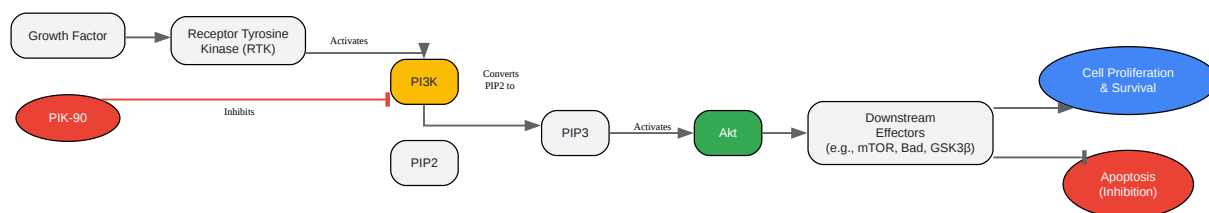
**PIK-90**, also known as PIK-85, is a well-characterized small molecule inhibitor of the PI3K family of lipid kinases.[1] Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	677338-12-4	[1][2][3]
Molecular Formula	C <sub>18</sub> H <sub>17</sub> N <sub>5</sub> O <sub>3</sub>	[1][2]
Molecular Weight	351.36 g/mol	[2]
Synonyms	PIK-85, PI 3-K inhibitor IX	[1][2][3]

## Mechanism of Action and Signaling Pathway

**PIK-90** exerts its biological effects through the competitive inhibition of ATP binding to the catalytic domain of PI3K isoforms. This action blocks the phosphorylation of phosphatidylinositol-4,5-bisphosphate (PIP<sub>2</sub>) to phosphatidylinositol-3,4,5-trisphosphate (PIP<sub>3</sub>), a critical second messenger in the PI3K/Akt signaling cascade. The inhibition of this pathway has profound effects on cell survival, proliferation, and metabolism.

The PI3K/Akt/mTOR pathway is a central regulator of cellular processes and is often dysregulated in cancer.[4] PI3K activation, typically initiated by growth factor receptor tyrosine kinases, leads to the recruitment and activation of Akt.[5] Activated Akt then phosphorylates a multitude of downstream targets, promoting cell growth and survival while inhibiting apoptosis.[5] By blocking the initial step of this cascade, **PIK-90** effectively abrogates these downstream effects.



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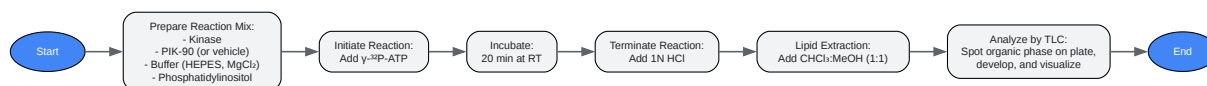
PI3K/Akt Signaling Pathway Inhibition by **PIK-90**.

**PIK-90** exhibits isoform selectivity, with potent inhibitory activity against p110 $\alpha$ , p110 $\gamma$ , and p110 $\delta$ , and to a lesser extent, p110 $\beta$ .<sup>[3]</sup> This profile makes it a valuable tool for dissecting the specific roles of different PI3K isoforms in various cellular contexts.

## Experimental Protocols

### In Vitro PI3K Kinase Assay

This protocol details a method to determine the inhibitory activity of **PIK-90** on PI3K kinase activity.



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